

Commercial availability and suppliers of 5-Chloropyridine-2-thiol

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Compound of Interest

Compound Name: 5-Chloropyridine-2-thiol

Cat. No.: B1587208

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An In-Depth Technical Guide to **5-Chloropyridine-2-thiol**: Commercial Availability, Synthesis, and Applications for Researchers

Authored by a Senior Application Scientist

This guide provides an in-depth technical overview of **5-Chloropyridine-2-thiol** (CAS No. 40771-41-3), a critical heterocyclic building block for professionals in research, chemical synthesis, and drug development. We will explore its chemical properties, commercial landscape, synthetic routes, and functional applications, offering field-proven insights into its practical use.

Introduction: The Strategic Importance of 5-Chloropyridine-2-thiol

5-Chloropyridine-2-thiol, also known as 5-Chloro-2-mercaptopypyridine, is a bifunctional organic compound featuring a pyridine ring substituted with both a chlorine atom and a thiol group.^[1] Its chemical formula is C₅H₄CINS.^{[1][2][3]} This unique structure makes it a highly versatile intermediate in the synthesis of a wide array of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] The pyridine core is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs, while the reactive thiol and chloro- functionalities offer two distinct points for synthetic elaboration.^{[4][5]}

The compound exists in a tautomeric equilibrium with its thione form, 5-chloro-1H-pyridine-2-thione, a crucial consideration for its reactivity and handling.^[3] Its utility lies in its ability to serve as a nucleophile via the sulfur atom, enabling the construction of thioethers, which are key structural motifs in many biologically active compounds.

Physicochemical and Spectroscopic Profile

Understanding the fundamental properties of **5-Chloropyridine-2-thiol** is paramount for its effective use in experimental design. The data presented below is aggregated from leading chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	40771-41-3	[1] [3] [6]
Molecular Formula	C ₅ H ₄ CINS	[1] [2] [3]
Molecular Weight	145.61 g/mol	[3] [6]
Appearance	Solid	[6] [7]
Melting Point	187-192 °C	[6] [7]
pKa	8.09 ± 0.40 (Predicted)	[1]
Solubility	Soluble in most organic solvents; insoluble in water.	[1]
Storage Temperature	2-8°C	[1] [6] [7]

Commercial Availability and Procurement

5-Chloropyridine-2-thiol is readily available from a variety of chemical suppliers, catering to needs ranging from research-grade quantities (grams) to bulk industrial scales (kilograms). When procuring this reagent, purity is a critical parameter, with most suppliers offering grades of 95% or higher.

Supplier	Product Name	Purity	Example Product Number
Sigma-Aldrich (Merck)	5-Chloropyridine-2-thiol	95%	734764
Parchem	5-Chloropyridine-2-Thiol	-	-
Alkali Scientific	5-Chloropyridine-2-thiol	-	734764-1G
Allschoolabs	5-Chloropyridine-2-thiol	95%	-
Santa Cruz Biotechnology	5-chloropyridine-2-thiol	-	-
Chem-Impex	5-Chloro-2-pyridinecarboxaldehyde	≥ 98% (GC)	08179
Amerigo Scientific	5-Chloropyrimidine-2-thiol (95%)	95%	-

*Note: Some suppliers may list related derivatives. Always verify the exact structure and CAS number before purchasing.

For researchers, suppliers like Sigma-Aldrich offer convenient, smaller quantities with detailed documentation such as Certificates of Analysis (COA).^[6] For bulk or manufacturing needs, contacting suppliers like Parchem or specialty chemical manufacturers directly is advisable to secure supply chains and negotiate pricing.^[8]

Synthesis, Reactivity, and Mechanistic Insights

While commercially available, understanding the synthesis of **5-Chloropyridine-2-thiol** provides insight into potential impurities and its fundamental reactivity.

Common Synthetic Pathway

A prevalent laboratory method involves the sulfuration of a corresponding halo-pyridine, such as 5-chloro-2-bromopyridine.[2] This nucleophilic aromatic substitution reaction replaces the more labile bromine atom with a sulfur-containing nucleophile.



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Caption: General synthesis scheme for **5-Chloropyridine-2-thiol**.

Key Reactivity: The Thiol/Thione Group

The thiol group is the primary center of reactivity, making this compound an excellent precursor for thioether derivatives. The sulfur atom acts as a soft nucleophile, readily participating in reactions like S-alkylation and S-arylation. This reactivity is fundamental to its role as a building block.



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Caption: Core reactivity of **5-Chloropyridine-2-thiol** in synthesis.

This reaction is causal to its utility in drug development. By choosing an appropriate "R-X" group that contains other functionalities or pharmacophores, medicinal chemists can rapidly generate libraries of diverse compounds for biological screening.

Applications in Drug Discovery and Organic Synthesis

The pyridine scaffold is a cornerstone of modern pharmaceuticals, and functionalized pyridines like **5-Chloropyridine-2-thiol** are invaluable.[4][5]

- Pharmaceutical Intermediates: It serves as a key building block for active pharmaceutical ingredients (APIs). The thioether linkage formed from the thiol group is a common and stable structural element in many drugs. While specific drug syntheses are often proprietary, the literature shows extensive use of related chloropyridines in creating agents for various therapeutic areas.[1][9] For example, nitropyridine derivatives, which share a similar substitution pattern, are precursors for compounds with anticancer, herbicidal, and urease-inhibiting activities.[4]
- Agrochemicals: Similar to pharmaceuticals, the structural motifs accessible from this intermediate are relevant in the development of novel pesticides and herbicides.[1]
- Corrosion Inhibitors: The thiol group can coordinate to metal surfaces, giving it applications as a corrosion inhibitor.[1]

Quality Control and Analytical Protocols

Ensuring the purity and identity of starting materials is a foundational principle of chemical research and manufacturing, especially in a regulated environment like pharmaceuticals.

Standard Analytical Methods

- High-Performance Liquid Chromatography (HPLC): HPLC with UV detection is a standard method for assessing the purity of **5-Chloropyridine-2-thiol** and quantifying potential impurities. A well-developed reversed-phase HPLC method can effectively separate the main compound from starting materials or side-products.[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the chemical structure and identity of the compound.
- Mass Spectrometry (MS): Provides accurate molecular weight determination.

Protocol: Purity Assessment by HPLC-UV

While a specific, validated protocol for this exact compound must be developed in-house, the following serves as an expert-recommended starting point based on similar structures.[10]

- Column: C18 reversed-phase column (e.g., 150 x 4.6 mm, 2.7 μ m particle size).

- Mobile Phase: A gradient of water (A) and methanol or acetonitrile (B), both potentially acidified with 0.1% formic or phosphoric acid to ensure sharp peak shapes. A starting point could be a 50:50 isocratic flow.
- Flow Rate: 0.7 - 1.0 mL/min.
- Column Temperature: 40 °C.[\[10\]](#)
- Injection Volume: 10 µL.
- Detection: UV detection at a wavelength where the chromophore absorbs strongly, likely around 254 nm.[\[10\]](#)
- Standard Preparation: Prepare a standard solution of known concentration (e.g., 1 mg/mL) in a suitable solvent (e.g., mobile phase B).
- Sample Preparation: Prepare the sample to be tested at a similar concentration.
- Analysis: Run the standard and sample. Purity is determined by comparing the area of the main peak to the total area of all peaks (Area % method).

This protocol is a self-validating system. System suitability tests (e.g., retention time reproducibility, peak asymmetry) should be performed with the standard before analyzing samples to ensure the system is performing correctly.

Safety, Handling, and Storage

5-Chloropyridine-2-thiol is an irritant and harmful if swallowed.[\[2\]](#)[\[3\]](#) Adherence to strict safety protocols is mandatory.

Hazard Class	GHS Pictogram(s)	Hazard Statement(s)
Acute Toxicity, Oral (Category 4)	Danger	H302: Harmful if swallowed.[3][6]
Skin Irritation (Category 2)	Danger	H315: Causes skin irritation.[3][6]
Serious Eye Damage (Category 1)	Danger	H318: Causes serious eye damage.[3][6]
STOT - Single Exposure (Category 3)	Danger	H335: May cause respiratory irritation.[3][6]

Mandatory Handling Protocol

- Ventilation: Always handle this chemical within a certified chemical fume hood to avoid inhalation of dust or vapors.[1][11]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, nitrile gloves, and chemical safety goggles that meet OSHA or EN166 standards.[2][12]
- Avoid Contact: Prevent direct contact with skin, eyes, and mucous membranes.[2] If contact occurs, rinse the affected area immediately with copious amounts of water and seek medical advice.[2]
- Handling Solids: When weighing or transferring the solid, do so carefully to minimize dust formation.
- Disposal: Dispose of waste materials according to local, regional, and national regulations. [11] Do not allow it to enter the environment.

Storage

Store the compound in a tightly sealed container in a refrigerator at 2-8°C.[1][6][7] The storage area should be dry and well-ventilated.[11]

Conclusion

5-Chloropyridine-2-thiol is a commercially accessible and synthetically valuable building block for professionals in chemistry and drug discovery. Its defined reactivity, centered on the thiol group, combined with the versatile pyridine core, provides a reliable platform for the synthesis of novel and complex molecular architectures. By understanding its properties, sourcing it from reputable suppliers, and adhering to rigorous safety and handling protocols, researchers can effectively leverage this intermediate to advance their scientific and developmental objectives.

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